

Indium nitride safety data sheet and handling precautions

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Compound of Interest

Compound Name: Indium nitride

Cat. No.: B1203082

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An In-depth Technical Guide to the Safe Handling of **Indium Nitride** (InN)

Introduction

Indium Nitride (InN) is a semiconductor material with significant potential in optoelectronics and high-frequency electronics. This guide is intended for researchers, scientists, and professionals in drug development who may handle InN in laboratory or manufacturing settings. While **Indium Nitride** is not currently classified as a hazardous substance under the Globally Harmonized System (GHS), its toxicological properties have not been thoroughly investigated.[1][2] Furthermore, related insoluble indium compounds, such as Indium Tin Oxide (ITO) and Indium Phosphide (InP), have demonstrated significant pulmonary toxicity and carcinogenic potential in animal studies.[3][4] Therefore, a cautious approach, adhering to strict safety protocols, is imperative when handling this material. This document provides a comprehensive overview of the known safety data, handling precautions, and emergency procedures for **Indium Nitride**.

Hazard Identification and Classification

Indium Nitride is generally not classified as a dangerous substance.[5][6] However, due to a lack of comprehensive toxicological data, potential health effects should not be disregarded.[1]

- Potential Acute Health Effects:

- Inhalation: May cause respiratory tract irritation, characterized by a dry throat, coughing, and shortness of breath.[1][5] Prolonged inhalation may be harmful.[7]
- Skin Contact: May cause skin irritation, including redness, itching, and inflammation.[1][5]
- Eye Contact: May cause eye irritation with symptoms like redness and watering.[1][5]
- Ingestion: May be harmful if swallowed, potentially causing nausea and stomach discomfort.[1][5]
- Chronic Health Effects: The chronic health effects of **Indium Nitride** are not well-documented.[1] However, prolonged or repeated exposure to other indium compounds has been linked to serious and sometimes fatal lung disease in workers.[4][8] Animal studies on compounds like ITO and InP have shown evidence of pulmonary toxicity and carcinogenicity.[3][4]

Quantitative Safety Data

The following tables summarize the key quantitative data available for **Indium Nitride**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Chemical Formula	InN	[2][5]
Molecular Weight	128.82 g/mol	[2]
CAS Number	25617-98-5	[7]
EC Number	247-130-6	[9]
Appearance	Solid, powder	[7]

| Flammability | Non-flammable [[9] |

Table 2: Occupational Exposure Limits (OELs)

Parameter	Value	Agency/Basis	Reference
TLV-TWA (as In)	0.1 mg/m ³	ACGIH	[2][7]
REL-TWA (as In)	0.1 mg/m ³	NIOSH	[2][7]
PEL (as In)	0.1 mg/m ³	California OSHA	[7]

| Biological Exposure Index (BEI) | 1 µg/L of Indium in serum or plasma | ACGIH [[2][7] |

Table 3: Toxicological Data Summary

Effect	Finding for Indium Nitride	Context from Other Insoluble Indium Compounds	Reference
Acute Toxicity	Not known; data is lacking.[7]	N/A	[7]
Carcinogenicity	Not listed as a carcinogen by IARC, NTP, or OSHA.[2][7]	InP is evaluated as "probably carcinogenic to humans (Group 2A)" and ITO as "possibly carcinogenic to humans (Group 2B)" by IARC based on animal studies.	[4]

| Target Organ Effects | One source lists bone marrow as a target organ.[5] | Lungs are a primary target for insoluble indium compounds like ITO, InAs, and InP. Kidney and testicular damage have also been observed in animal studies. [[3][4] |

Experimental Protocols and Methodologies

Specific experimental protocols for the toxicological assessment of **Indium Nitride** are not detailed in publicly available safety data sheets. However, the health hazards associated with

related indium compounds have been evaluated using established methodologies in animal studies. These studies provide a framework for understanding the potential risks of InN.

- **Long-Term Inhalation Studies:** The carcinogenic potential of compounds like Indium Phosphide (InP) and Indium Tin Oxide (ITO) was evaluated through long-term inhalation studies.^{[3][4]} For example, studies on ITO involved exposing F344 rats and B6C3F1 mice to grinding powder at various concentrations (e.g., 0.01, 0.03, 0.1 mg/m³) for 6 hours per day, 5 days a week, over a two-year period.^[3]
- **Intratracheal Instillation:** To study pulmonary toxicity, some experiments have utilized intratracheal instillations. In one such study, hamsters were administered 8 mg/kg of Indium Arsenide (InAs) twice weekly for 7 weeks to assess lung damage.^[3]
- **Particle Size and Composition Analysis:** Research has also focused on how particle size and chemical composition affect toxicity. In one study, rats were exposed via inhalation to different sizes of indium oxide (IO) and nano-sized ITO to compare their effects on respiratory function and histopathology.^[10]

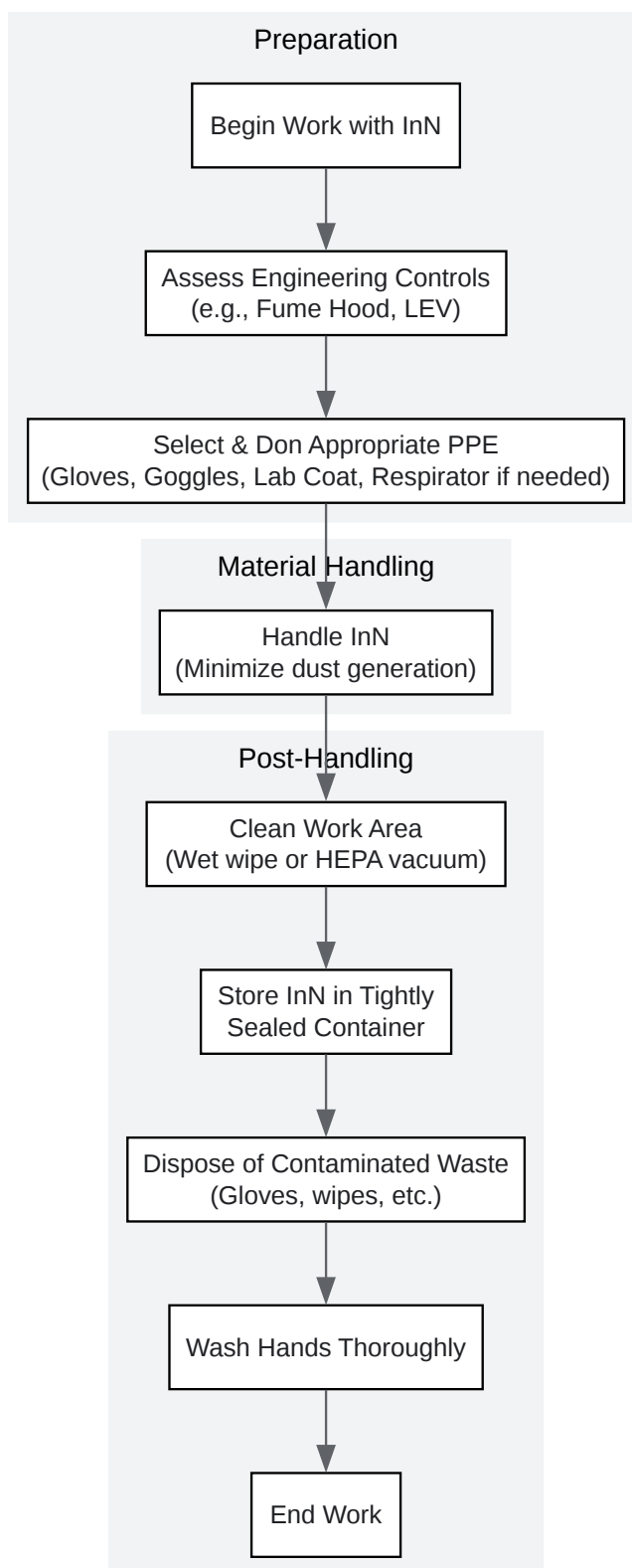
These methodologies underscore the importance of controlling airborne particles and minimizing inhalation exposure when working with any insoluble indium compound, including **Indium Nitride**.

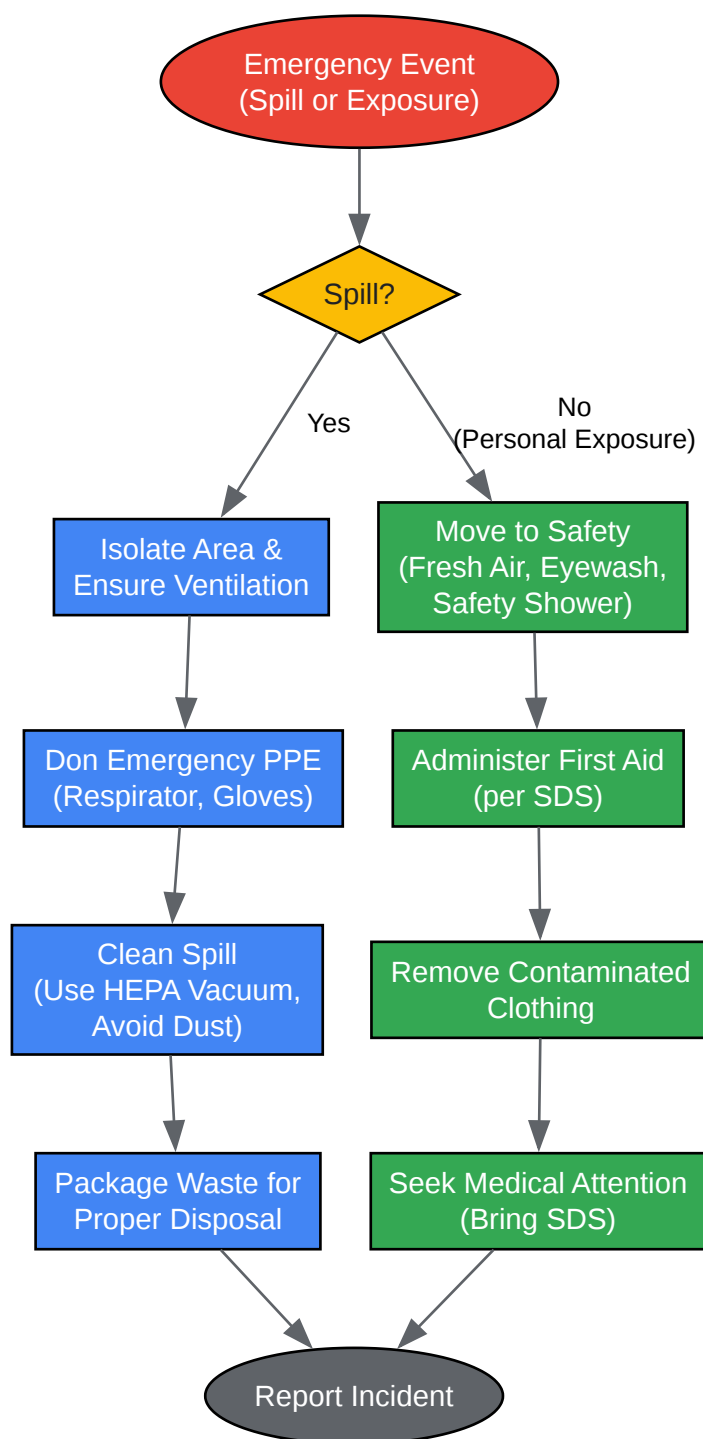
Handling and Storage Precautions

Adherence to strict handling and storage protocols is essential to minimize exposure.

- **Engineering Controls:** Work with **Indium Nitride** should be conducted in areas with adequate ventilation. The use of process enclosures or local exhaust ventilation is recommended to maintain airborne levels below the established exposure limits.^{[7][11]}
- **Personal Protective Equipment (PPE):**
 - **Respiratory Protection:** If engineering controls are insufficient or during tasks that may generate dust, a NIOSH-approved N95 (US) or P1 (EN 143) dust mask should be used.^[5]
^[12]

- Hand Protection: Handle with impervious gloves inspected prior to use.[\[2\]](#)[\[5\]](#)
Contaminated gloves should be disposed of properly.[\[2\]](#)
- Eye Protection: Use safety glasses or shields tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[\[2\]](#)[\[5\]](#)
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[\[1\]](#)[\[13\]](#)
- Hygiene Practices: Do not eat, drink, or use tobacco products in the work area.[\[1\]](#) Wash hands thoroughly after handling the material.[\[1\]](#)[\[7\]](#) Do not blow dust off clothing with compressed air.[\[1\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials.[\[2\]](#)[\[6\]](#)[\[7\]](#)





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